1H NMR Spectrum Analysis Guide: 6-(4-Chlorophenoxy)pyridine-2-carbonitrile

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Compound of Interest

Compound Name:	*6-(4-Chlorophenoxy)pyridine-2-carbonitrile*
CAS No.:	*1384428-94-7*
Cat. No.:	*B1454556*

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Executive Summary & Structural Context[1][2]

6-(4-Chlorophenoxy)pyridine-2-carbonitrile is a critical biaryl ether scaffold often utilized in the synthesis of HIF-2

inhibitors and other kinase-targeting therapeutics. Its structural elucidation relies on distinguishing the specific regiochemistry of the pyridine ring (2,6-substitution) and confirming the integrity of the ether linkage.

This guide provides a comparative analysis of the 1H NMR profile, distinguishing the target molecule from its precursors (e.g., 6-chloro-2-pyridinecarbonitrile) and potential regioisomers.

Structural Logic & Numbering[3]

- Pyridine Core: Substituted at C2 (Cyano, electron-withdrawing) and C6 (Phenoxy, electron-donating by resonance).
- Phenoxy Moiety: Para-substituted (4-Cl), creating a symmetric AA'BB' spin system.

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Diagnostic Workflow (Graphviz)

The following decision tree outlines the logical flow for validating the structure using NMR data, moving from crude synthesis to final structural confirmation.

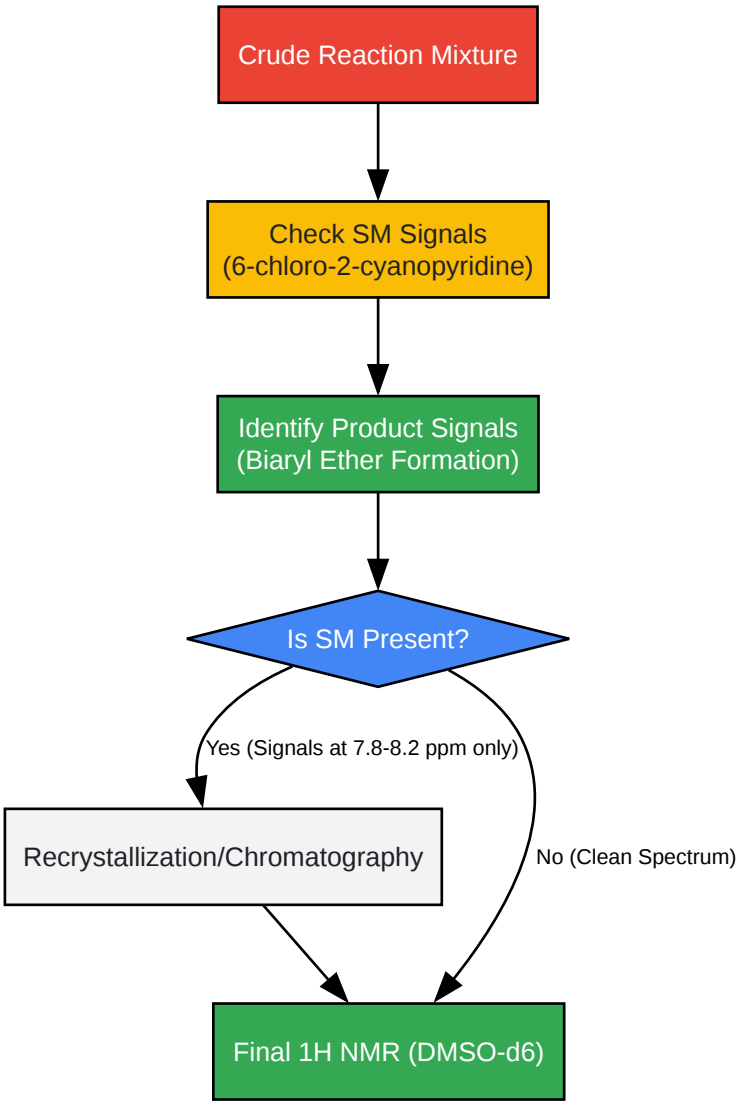

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Figure 1: Logical workflow for monitoring the synthesis of **6-(4-Chlorophenoxy)pyridine-2-carbonitrile** via NMR.

Comparative Analysis: Product vs. Alternatives

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To ensure scientific integrity, one must compare the target spectrum against likely impurities (Starting Material) and isomers.

A. Target vs. Starting Material (Precursor)

Scenario: Monitoring the nucleophilic aromatic substitution (

) of 6-chloro-2-pyridinecarbonitrile with 4-chlorophenol.

Feature	**Starting Material (6-Chloro-2-cyanopyridine)**	Target Product	Diagnostic Significance
Pyridine H5	Doublet (~7.8 ppm)	Doublet (~7.2 - 7.4 ppm)	Primary Indicator. The phenoxy group shields H5 significantly (upfield shift) due to resonance donation (+M effect).
Phenoxy Region	Absent	AA'BB' System (7.2 - 7.6 ppm)	Appearance of 4 aromatic protons confirms ether coupling.
Pyridine H3	Doublet (~8.0 ppm)	Doublet (~7.9 - 8.1 ppm)	Remains deshielded due to the adjacent Cyano (CN) group; minimal change.

B. Target vs. Regioisomer (3-substituted)

Scenario: Distinguishing 2,6-substitution from a hypothetical 2,3-substitution (if using different starting materials).

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Feature	Target (2,6-Substituted)	Isomer (2,3-Substituted)	Explanation
Coupling Pattern	AMX or ABX System	ABC System	2,6-substitution leaves H3, H4, H5 contiguous. H3 and H5 appear as doublets (or dd), H4 as a triplet (or dd). A 2,3-isomer would show different splitting (e.g., singlet for H6 if 2,3,4,5 substituted, or complex multiplets).
Symmetry	No Symmetry in Pyridine	No Symmetry	Both are asymmetric, but the chemical shift dispersion is wider in the 2,6-isomer due to the "Push-Pull" electronic effect (CN pulls, OAr pushes).

Detailed Spectral Assignment (1H NMR, 400 MHz, DMSO-d6)

Note: Chemical shifts (

) are representative estimates based on substituent additivity rules and analogous literature data [1, 2]. Exact values may vary slightly by concentration and temperature.

Visual Correlation Diagram

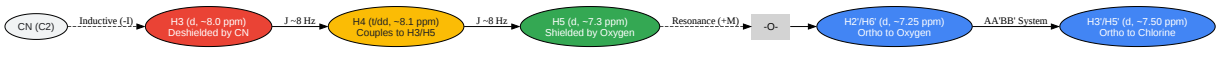

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Figure 2: 1H NMR Signal Correlation and Electronic Effects.

Assignment Table

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(ppm)	Multiplicity	Integral	Assignment	Mechanistic Explanation
8.05 - 8.15	Triplet (t) or dd	1H	Py-H4	Meta to both substituents. Resonates downfield due to the overall electron-deficient nature of the pyridine ring.
7.90 - 8.00	Doublet (d)	1H	Py-H3	Deshielded. Ortho to the electron-withdrawing Cyano (-CN) group. Anisotropic effect of CN cone also contributes.
7.45 - 7.55	Multiplet (d)	2H	Ar-H3', H5'	Part of AA'BB' system. Ortho to Chlorine. Chlorine is weakly withdrawing (-I > +M), shifting these slightly downfield relative to benzene.
7.25 - 7.35	Doublet (d)	1H	Py-H5	Shielded. Ortho to the Phenoxy oxygen. The lone pair on oxygen donates electron density into the

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				ring, shielding this proton significantly compared to H3/H4.
7.20 - 7.30	Multiplet (d)	2H	Ar-H2', H6'	Part of AA'BB' system. Ortho to the ether oxygen. Oxygen donation shields these protons relative to the meta protons.

Coupling Constants (

):

- Pyridine Ring:

  .

- Phenoxy Ring:

  (Characteristic of para-substituted benzenes).

Experimental Protocol: Sample Preparation & Acquisition

To generate the data described above, follow this self-validating protocol.

Step 1: Solvent Selection

- Recommended:DMSO-d6 (Deuterated Dimethyl Sulfoxide).
- Rationale: Nitriles and biaryl ethers often exhibit poor solubility in

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, leading to broadened peaks or aggregation. DMSO-d6 ensures sharp signals and prevents overlap between the water peak (3.33 ppm) and the aromatic region (7.0-8.5 ppm).

Step 2: Sample Preparation

- Weigh 5–10 mg of the dried solid product.
- Add 0.6 mL of DMSO-d6.
- Critical Check: Ensure the solution is clear. If cloudy, filter through a cotton plug into the NMR tube. Suspended solids cause magnetic field inhomogeneity (broad peaks).

Step 3: Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence:zg30 (Standard 1D Proton).
- Scans (NS): 16 or 32 (Sufficient for >5 mg sample).
- Relaxation Delay (D1): 1.0 s (Standard) or 5.0 s (for quantitative integration).
- Spectral Width: 12 ppm (to catch any downfield exchangeables, though none expected here).

References

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